

Personal protective equipment for handling 6-Chloro-5-fluoroindole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-5-fluoroindole

Cat. No.: B046869

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Essential Safety and Handling Guide for 6-Chloro-5-fluoroindole

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Chloro-5-fluoroindole**, a halogenated indole derivative utilized in pharmaceutical research and development. Adherence to these protocols is essential to ensure laboratory safety, environmental protection, and regulatory compliance.

I. Chemical and Physical Properties

Proper handling and storage procedures are predicated on the known properties of **6-Chloro-5-fluoroindole**.

Property	Value
Molecular Formula	C ₈ H ₅ CIFN
Molecular Weight	169.59 g/mol [1] [2]
Appearance	Off-white to light brown crystalline powder/solid [1] [2]
Melting Point	103-108 °C [2] [3] [4]
Storage Temperature	4°C or 0-8°C, protected from light [1] [2]

II. Hazard Identification and Personal Protective Equipment (PPE)

6-Chloro-5-fluoroindole is classified as a hazardous substance. The following table summarizes its hazard classifications and the mandatory PPE required for its handling.

Hazard Statement	GHS Classification	Required Personal Protective Equipment (PPE)
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)[3][5][6]	<p>Hand Protection: Nitrile or Neoprene gloves. Butyl rubber gloves are also an option, though they may offer less dexterity.[7] Aromatic and halogenated hydrocarbons can degrade many glove materials; therefore, it is crucial to inspect gloves for any signs of degradation before and during use.[2] For extended contact, more substantial gloves are required.[1] Body Protection: A fully buttoned lab coat is mandatory to prevent skin exposure.[8] For tasks with a higher risk of spillage, a chemical-resistant apron over the lab coat is recommended.</p> <p>[9]</p>
H315: Causes skin irritation	Skin Irritation (Category 2)[3][5][6]	Hand Protection: As above. Body Protection: As above.
H318: Causes serious eye damage	Serious Eye Damage (Category 1)[3][5][6]	Eye Protection: Chemical splash goggles that meet EU Standard EN166 or equivalent are required.[8] A face shield should be worn in conjunction with goggles when handling larger quantities or when there is a significant risk of splashing.[9][10]

H335: May cause respiratory irritation

Specific Target Organ Toxicity
— Single Exposure (Category 3), Respiratory Tract Irritation[3][5][6]

Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a NIOSH-approved N95 or P100 respirator is required to protect against airborne particles.[11] All handling of the solid should ideally be performed in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

[8]

III. Operational Plan: Step-by-Step Handling Protocol

All handling of **6-Chloro-5-fluoroindole** must be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure.

1. Preparation:

- Read the Safety Data Sheet (SDS) thoroughly before beginning any work.
- Ensure that an eyewash station and safety shower are readily accessible.
- Don the appropriate PPE as specified in the table above. Inspect gloves for any holes or signs of degradation before use.

2. Weighing and Aliquoting:

- Perform all weighing and handling of the solid compound within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
- Use anti-static weighing paper or a weighing boat.
- Close the primary container tightly immediately after use.

3. Dissolving the Compound:

- When preparing solutions, add the solid **6-Chloro-5-fluoroindole** to the solvent slowly to avoid splashing.
- If the solvent is volatile, ensure adequate ventilation.

4. Post-Handling:

- Decontaminate all non-disposable equipment (e.g., spatulas, glassware) after use. A thorough wipe-down with a suitable solvent (e.g., acetone or ethanol), followed by washing with soap and water, is recommended. The solvent rinsate must be collected as hazardous waste.^[7]
- Wipe down the work surface with a damp paper towel to remove any residual powder. Dispose of the paper towel as solid hazardous waste.
- Remove PPE carefully, avoiding contamination of skin and personal clothing. Dispose of gloves and any other contaminated disposable PPE as solid hazardous waste.
- Wash hands and arms thoroughly with soap and water after removing PPE.

IV. Disposal Plan: Step-by-Step Waste Management

Under no circumstances should **6-Chloro-5-fluoroindole** or its waste be disposed of in regular trash or down the drain.^[8] As a halogenated organic compound, it must be segregated and treated as hazardous waste.

1. Waste Segregation and Collection:

• Solid Waste:

- Collect unused or expired **6-Chloro-5-fluoroindole** powder and any materials grossly contaminated with it (e.g., weighing paper, contaminated gloves, absorbent pads) in a dedicated, clearly labeled hazardous waste container for "Halogenated Organic Solids".
^[12]

- The container must be made of a compatible material and have a secure, tightly fitting lid.
[3]
- Liquid Waste:
 - Collect all solutions containing **6-Chloro-5-fluoroindole** in a dedicated, clearly labeled hazardous waste container for "Halogenated Organic Liquids".
 - This includes all rinsate from the decontamination of non-disposable glassware and equipment.[8]
- Empty Original Containers:
 - Original containers of **6-Chloro-5-fluoroindole** must be triple-rinsed with a suitable solvent (e.g., acetone or methanol).
 - The solvent rinsate is considered hazardous waste and must be collected in the "Halogenated Organic Liquids" waste container.[2]
 - After triple-rinsing, deface or remove the label from the empty container and dispose of it according to your institution's guidelines for decontaminated lab glass or plastic.[2]

2. Labeling and Storage:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**6-Chloro-5-fluoroindole**"), and the associated hazards (e.g., "Toxic," "Irritant").[5]
- Keep waste containers closed at all times, except when adding waste.[1][2]
- Store waste containers in a designated satellite accumulation area that is at or near the point of generation.[5]

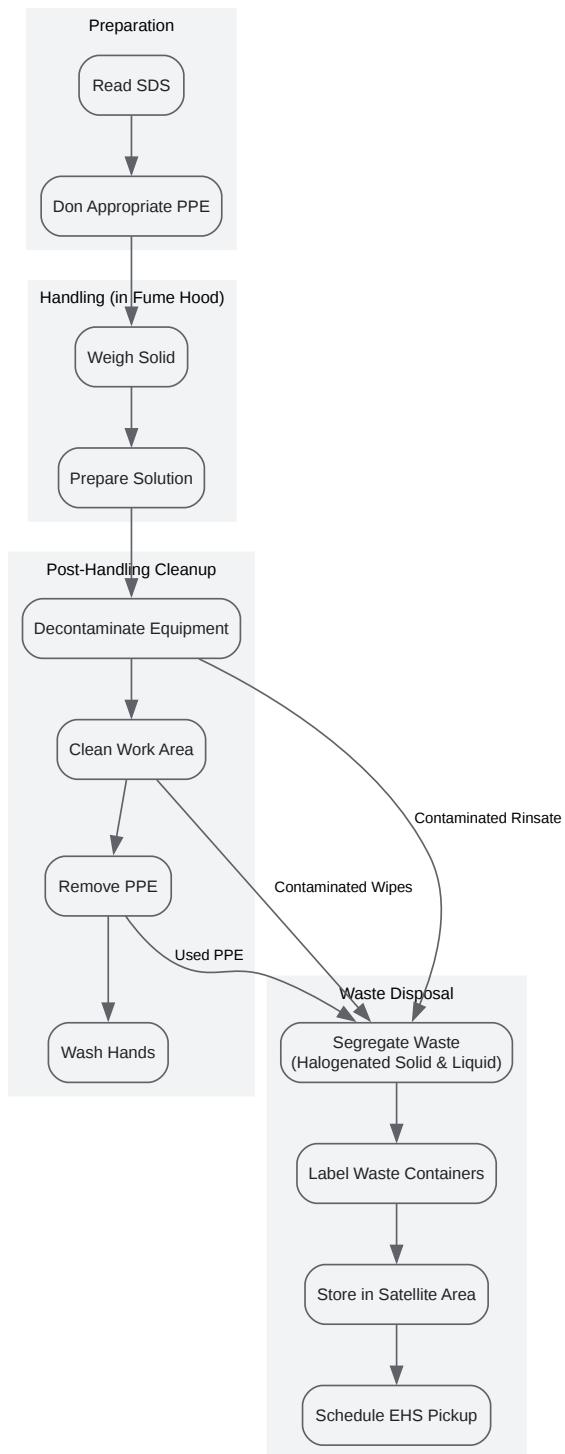
3. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste containers.

- Follow all institutional procedures for waste manifest documentation and handover.
- The typical final disposal method for halogenated organic waste is high-temperature incineration by a licensed waste disposal contractor.[8]

Workflow for Handling and Disposal of 6-Chloro-5-fluoroindole

Workflow for Handling and Disposal of 6-Chloro-5-fluoroindole



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Caption: Workflow for the safe handling and disposal of **6-Chloro-5-fluoroindole**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 6-Chloro-5-fluoroindole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b046869#personal-protective-equipment-for-handling-6-chloro-5-fluoroindole>

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